

An In-depth Technical Guide to the Physicochemical Properties of 2,3-Dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 2,3-Dimethoxybenzaldehyde

Cat. No.: B126229

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This guide provides a comprehensive overview of the melting and boiling points of **2,3-Dimethoxybenzaldehyde**, including detailed experimental protocols for their determination. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physicochemical Data

2,3-Dimethoxybenzaldehyde is a crystalline solid at room temperature. Its key physical properties, the melting and boiling points, are critical indicators of its purity and are essential for its proper handling, storage, and use in synthetic chemistry.

The reported melting and boiling points for **2,3-Dimethoxybenzaldehyde** are summarized in the table below. It is crucial to note that the boiling point is highly dependent on the ambient pressure.

Physical Property	Value	Conditions
Melting Point	48-52 °C	Atmospheric Pressure[1][2]
48-49 °C	Atmospheric Pressure[3]	
48.0-54.0 °C	Atmospheric Pressure[4]	
Boiling Point	137 °C	at 12 mmHg (reduced pressure)[1][2]
267 °C	Atmospheric Pressure (estimated)[3]	

Experimental Protocols for Determination

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. Impurities typically cause a depression in the melting point and an increase in the boiling point.[5][6]

The capillary method is the most common technique for determining the melting point of a solid organic compound.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)[5][8]
- Glass capillary tubes (sealed at one end)[8]
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **2,3-Dimethoxybenzaldehyde** sample is completely dry and finely powdered.[7] If necessary, gently grind the crystals using a clean mortar and pestle.

- Capillary Loading: Jab the open end of a capillary tube into the powdered sample.[9] Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end.[9] For better packing, the tube can be dropped, closed-end down, through a long, narrow glass tube.[8] The final packed sample height should be 2-3 mm.[9]
- Apparatus Setup: Place the loaded capillary tube into the designated slot in the melting point apparatus.[9]
- Approximate Determination (Optional): If the melting point is unknown, perform a rapid heating run (e.g., 10-20 °C per minute) to get an approximate range.[8]
- Accurate Determination: For a precise measurement, set the starting temperature to about 15-20 °C below the expected melting point.[8][9] Heat at a slow, controlled rate of approximately 1-2 °C per minute.[5][8]
- Observation and Recording: The melting range is recorded from the temperature at which the first droplet of liquid is observed to the temperature at which the entire sample has completely liquefied.[5] A pure sample will exhibit a sharp melting range, typically 0.5-1.0 °C.[5]

This micro-method is suitable for determining the boiling point of small quantities of a liquid. Since **2,3-Dimethoxybenzaldehyde** is a solid at room temperature, it must first be melted to use this method.

Apparatus:

- Thiele tube filled with mineral oil[6][10]
- Thermometer
- Small test tube (e.g., Durham tube)[10]
- Capillary tube (sealed at one end)
- Rubber band or thread[6]
- Heating source (e.g., Bunsen burner)

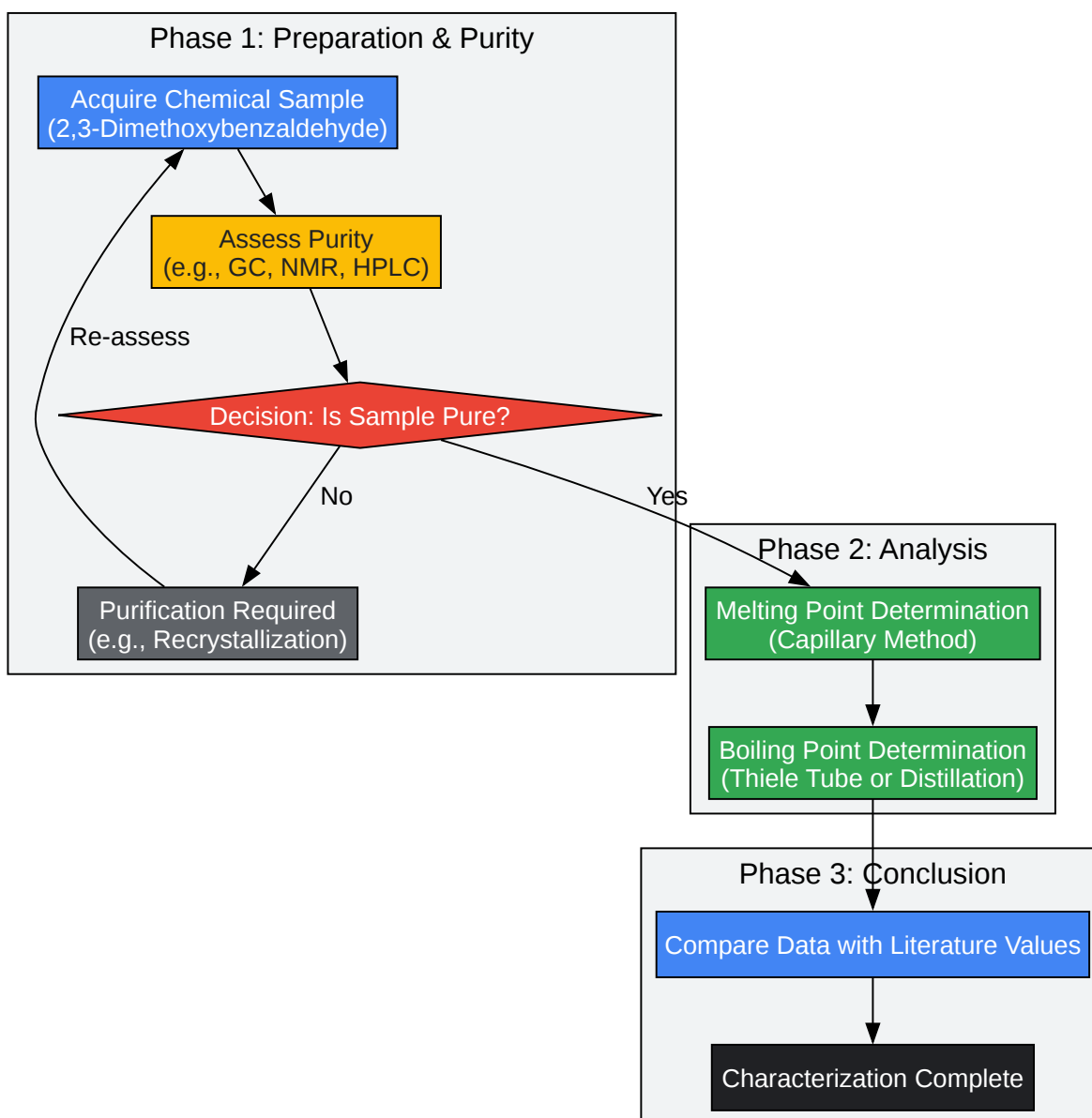
Procedure:

- **Sample Preparation:** Place a small amount (2-3 mL) of molten **2,3-Dimethoxybenzaldehyde** into the small test tube.[\[11\]](#)
- **Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the tube is level with the thermometer bulb.[\[6\]](#)[\[10\]](#)
- **Capillary Insertion:** Place the capillary tube into the liquid sample with its sealed end pointing upwards.[\[6\]](#)[\[10\]](#)
- **Heating:** Immerse the assembly in the Thiele tube, ensuring the sample is below the oil level. [\[6\]](#) Gently heat the side arm of the Thiele tube.[\[6\]](#) Convection currents will ensure uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will escape. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[6\]](#)[\[10\]](#)
- **Recording:** Remove the heat source at this point. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube, signifying that the vapor pressure of the sample equals the atmospheric pressure.[\[6\]](#)

Workflow and Logic Diagrams

The following diagrams illustrate the logical workflow for the physical characterization of a chemical sample like **2,3-Dimethoxybenzaldehyde**.

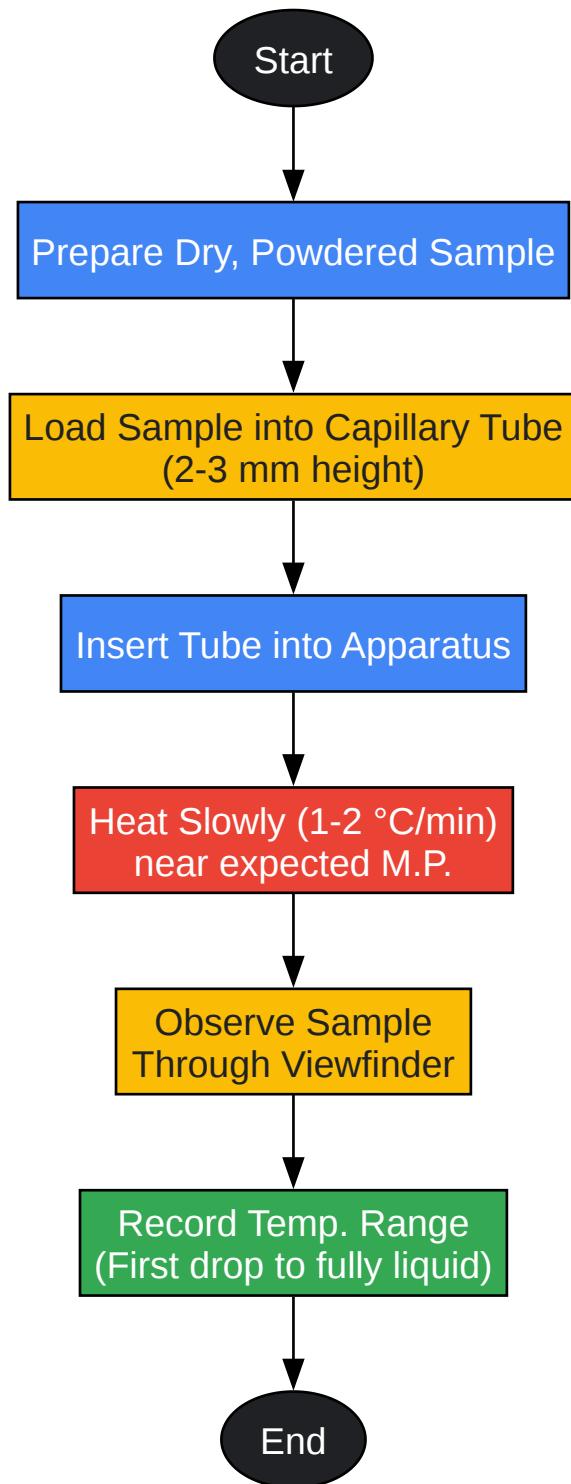
Workflow for Physical Property Determination



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Caption: Logical workflow for the characterization of a chemical sample.

Experimental Workflow: Melting Point Determination



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Caption: Step-by-step workflow for melting point determination.

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